

"Pyrimidine-4,6-dicarboxylic acid molecular weight and formula"

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Compound of Interest

Compound Name: **Pyrimidine-4,6-dicarboxylic acid**

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In-Depth Technical Guide: Pyrimidine-4,6-dicarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **pyrimidine-4,6-dicarboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and materials science.

Molecular Data

The fundamental molecular properties of **pyrimidine-4,6-dicarboxylic acid** are summarized below.

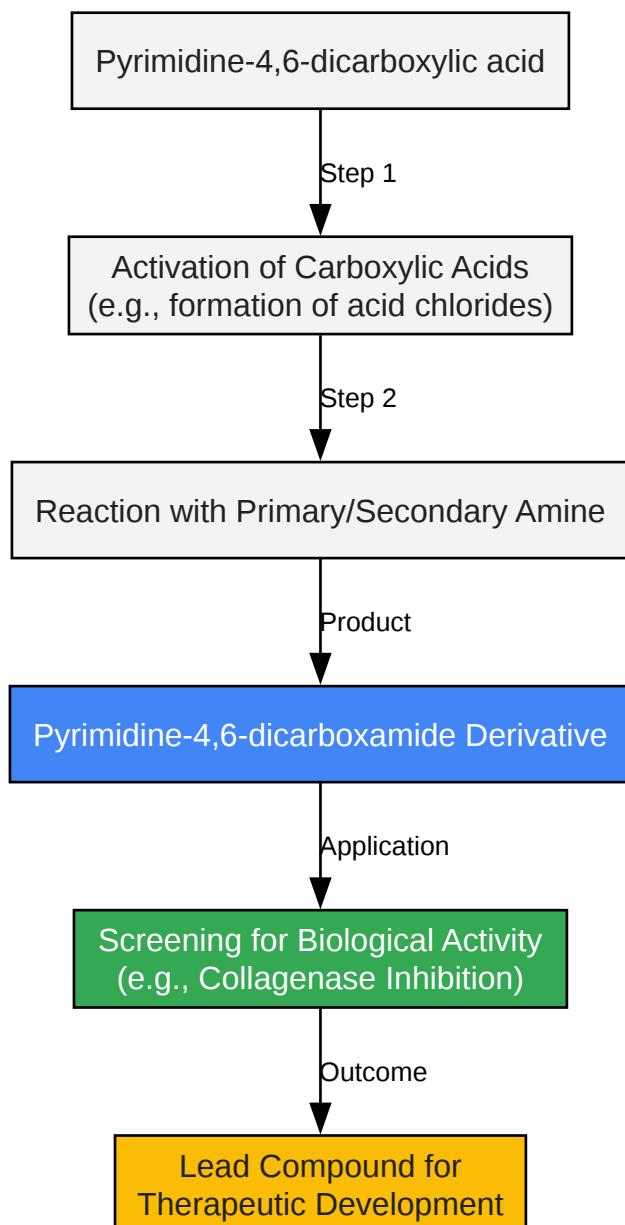
Property	Value
Molecular Formula	C ₆ H ₄ N ₂ O ₄ [1] [2] [3]
Molecular Weight	168.11 g/mol [2] [3]
IUPAC Name	pyrimidine-4,6-dicarboxylic acid [2]
CAS Number	16490-02-1 [3]

Experimental Protocols & Further Insights

While detailed experimental protocols for the synthesis of **pyrimidine-4,6-dicarboxylic acid** are proprietary and vary by supplier, a common strategic approach involves the derivatization of the dicarboxylic acid into diamides.^[3] This is often accomplished by first converting the carboxylic acid groups into more reactive species, such as acid chlorides, which are subsequently reacted with a specific amine.^[3] This methodology has been utilized to generate a range of pyrimidine-4,6-dicarboxamides.^[3] These derivatives are particularly relevant in drug discovery; for example, certain amides of **pyrimidine-4,6-dicarboxylic acid** have been explored as selective inhibitors of collagenase, indicating their potential therapeutic application in degenerative joint diseases.^[3]

Logical Relationships

The following diagram illustrates a generalized workflow for the derivatization of **pyrimidine-4,6-dicarboxylic acid** into diamides for potential therapeutic applications.



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Generalized workflow for the derivatization of **pyrimidine-4,6-dicarboxylic acid**.

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References

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- To cite this document: BenchChem. ["Pyrimidine-4,6-dicarboxylic acid molecular weight and formula"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031161#pyrimidine-4-6-dicarboxylic-acid-molecular-weight-and-formula]

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